

Analytical standards and reference materials for N-Methyltrimethylacetamide

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Compound of Interest

Compound Name: N-Methyltrimethylacetamide

Cat. No.: B1295385

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A Comparative Guide to Analytical Standards for N-Methyltrimethylacetamide

For Researchers, Scientists, and Drug Development Professionals

The selection of a high-purity analytical standard is a critical first step in any quantitative or qualitative analysis, ensuring the accuracy, reproducibility, and validity of experimental results.

N-Methyltrimethylacetamide (also known as N,N-Dimethyl-2,2-dimethylpropanamide), a specialized amide, is utilized in various research and development applications where a reliable chemical reference is paramount. This guide provides an objective comparison of commercially available **N-Methyltrimethylacetamide** analytical standards, details a representative analytical protocol, and offers logical workflows for standard selection and experimental execution.

Product Comparison

Choosing an analytical standard involves evaluating several key parameters offered by suppliers. The primary alternatives for a specific chemical entity like **N-**

Methyltrimethylacetamide are the various grades and certifications available from different manufacturers. Below is a summary of typical product specifications that researchers should consider.

Feature	Supplier A (Exemplar)	Supplier B (Exemplar)	Supplier C (Exemplar)
Product Name	N-Methyltrimethylacetamide	N-Methyltrimethylacetamide	N-Methyltrimethylacetamide Reference Standard
Purity (Assay)	≥99.5% (by GC)	>98% (by HPLC)	99.8% (by qNMR)
Format	Neat (liquid)	Neat (liquid)	In Acetonitrile (1 mg/mL)
Certification	ISO 17034 Certified Reference Material (CRM)	Analytical Standard Grade	Primary Reference Material
Documentation	Certificate of Analysis (CoA) with uncertainty	CoA with purity data	CoA with certified concentration & uncertainty
Intended Use	Quantitative analysis, method validation	General research, qualitative identification	System suitability, quantitative applications

This table is a representative summary. Actual specifications must be confirmed with the supplier's most recent Certificate of Analysis.

Experimental Protocols

A robust analytical method is essential for the accurate quantification of **N-Methyltrimethylacetamide**. Gas Chromatography-Mass Spectrometry (GC-MS) is a widely used technique for the analysis of volatile and semi-volatile organic compounds and is well-suited for this purpose.

Protocol: Quantification of **N-Methyltrimethylacetamide** in a Solution Matrix by GC-MS

- Objective: To determine the concentration of **N-Methyltrimethylacetamide** in a sample matrix using an external calibration method.

- Materials:
 - **N-Methyltrimethylacetamide** analytical standard
 - Methanol (or other suitable solvent), HPLC grade or higher
 - Volumetric flasks (Class A)
 - Micropipettes
 - GC vials with septa
 - Gas Chromatograph with Mass Spectrometric detector (GC-MS)
- Procedure:
 1. Standard Preparation:
 - Prepare a stock solution of the **N-Methyltrimethylacetamide** standard at a concentration of 1000 µg/mL in methanol.
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards at concentrations such as 1, 5, 10, 25, 50, and 100 µg/mL.
 2. Sample Preparation:
 - Dilute the sample containing the unknown concentration of **N-Methyltrimethylacetamide** with methanol to fall within the prepared calibration range.
 3. GC-MS Analysis:
 - GC Conditions (Typical):
 - Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
 - Inlet Temperature: 250°C
 - Injection Volume: 1 µL (Splitless mode)

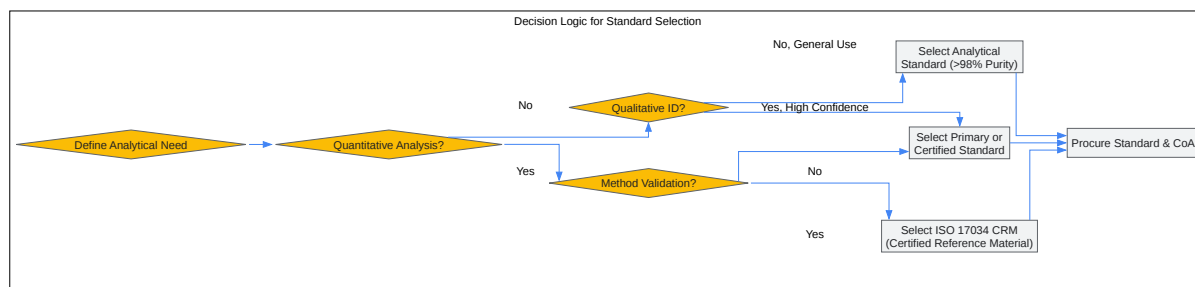
- Oven Program: Initial 60°C for 2 min, ramp to 280°C at 15°C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Conditions (Typical):
 - Ion Source: Electron Ionization (EI) at 70 eV
 - Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions (e.g., m/z specific to the compound, determined from a full scan analysis).

4. Data Analysis:

- Inject the calibration standards to generate a calibration curve by plotting the peak area against the concentration.
- Perform a linear regression on the calibration curve to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value >0.995 is typically desired.
- Inject the prepared sample and determine its peak area.
- Calculate the concentration in the sample using the regression equation, accounting for the dilution factor.

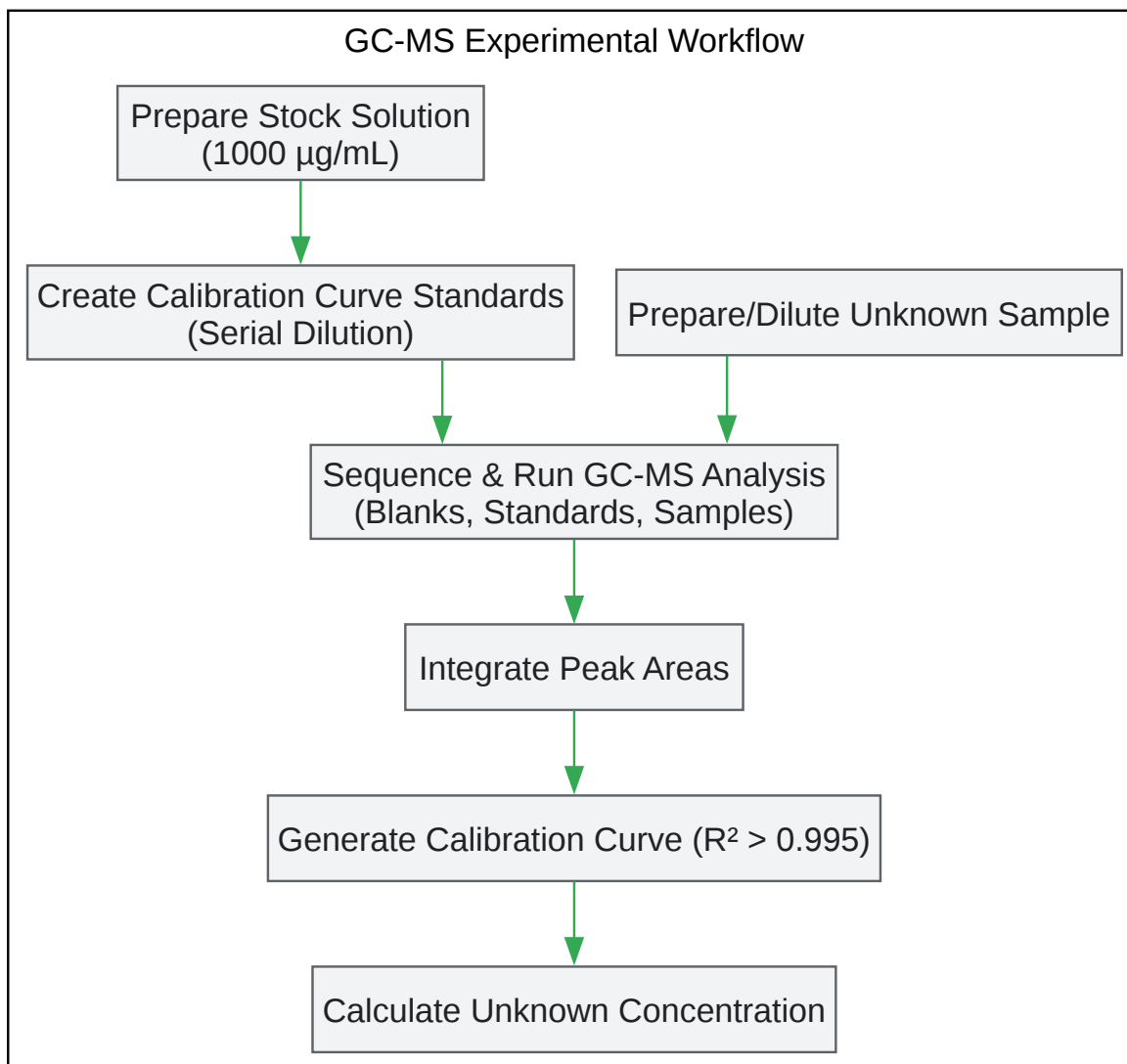
Visualized Workflows

To aid in decision-making and experimental planning, the following diagrams illustrate key processes.



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Caption: Logic for selecting the appropriate grade of analytical standard.



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Caption: Workflow for quantification via GC-MS with external standards.

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